

# 6-Hydroxypicolinic acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Hydroxypicolinic acid

Cat. No.: B010676

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## An In-depth Technical Guide to 6-Hydroxypicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of **6-Hydroxypicolinic acid**, a pyridine derivative with significant applications in coordination chemistry and synthetic research. This document details its fundamental chemical and physical properties, including its CAS number and molecular weight. It presents a detailed experimental protocol for its chemical synthesis and explores its notable role as a chelating agent. While direct involvement in specific signaling pathways is not extensively documented in current literature, this guide offers visualizations of its synthesis workflow and chelation mechanism to support its practical application in a laboratory setting.

## Core Chemical and Physical Properties

**6-Hydroxypicolinic acid**, also known as 6-oxo-1,6-dihydropyridine-2-carboxylic acid, is a light yellow to brown crystalline powder.<sup>[1][2][3]</sup> Its chemical structure, featuring both a hydroxyl (in its tautomeric form) and a carboxylic acid group on a pyridine ring, is key to its chemical reactivity and utility, particularly its ability to act as a chelating ligand.<sup>[2][3]</sup>

A summary of its key physicochemical properties is presented in Table 1 for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	19621-92-2	[1][2][4]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	[1][2][4]
Molecular Weight	139.11 g/mol	[1][2][4]
Appearance	Yellow to brown powder/crystal	[1][2][3]
Melting Point	270 °C (decomposes)	[2][5]
Boiling Point	436.0 ± 45.0 °C (Predicted)	[2][4]
Density	1.451 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2][4]
pKa	3.29 ± 0.20 (Predicted)	[2][4]
Storage Temperature	Room Temperature, Inert atmosphere	[2][4]

## Synthesis of 6-Hydroxypicolinic Acid

**6-Hydroxypicolinic acid** can be synthesized through various chemical routes. A well-documented laboratory-scale synthesis involves the reaction of 2-Bromo-6-hydroxypyridine with carbon dioxide.[1][4] Additionally, microbiological processes have been developed for its production from picolinic acid, utilizing microorganisms such as *Pseudomonas*, *Bacillus*, and *Alcaligenes*. [6][7]

## Detailed Experimental Protocol for Chemical Synthesis

This protocol describes the synthesis of **6-Hydroxypicolinic acid** from 2-Bromo-6-hydroxypyridine.[1][4]

Materials:

- 2-Bromo-6-hydroxypyridine
- Dry Tetrahydrofuran (THF)
- Isopropylmagnesium chloride (i-PrMgCl) in THF (2 M solution)

- n-Butyllithium (n-BuLi) in hexanes (2.5 M solution)
- Dry Carbon Dioxide (CO<sub>2</sub>)
- Water
- Ethyl acetate
- Silica gel for flash chromatography
- Petroleum ether

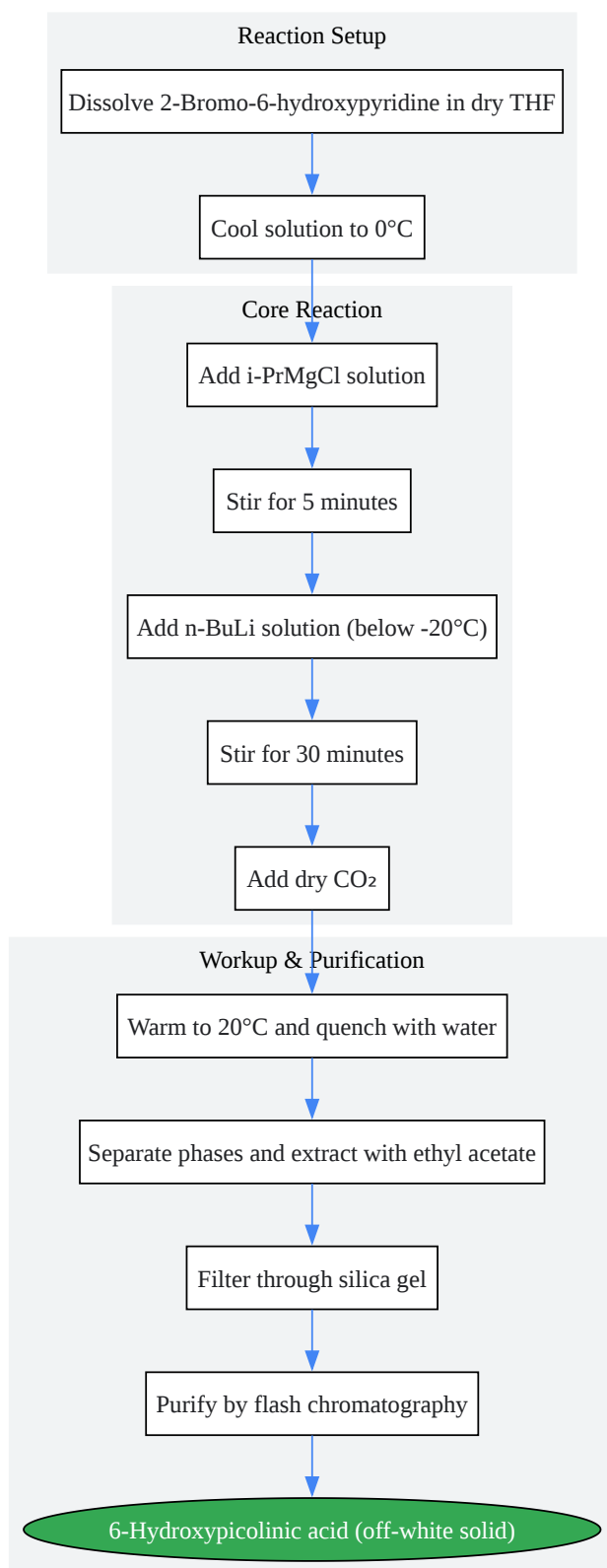
Procedure:

- Initial Reaction Setup: In a suitable reaction vessel, dissolve 2-bromo-6-hydroxypyridine (0.76 g, 4.4 mmol, 1.0 equivalent) in 20 mL of dry THF.
- Grignard Reagent Addition: Cool the solution to 0 °C. Add a 2 M solution of i-PrMgCl in THF (2.2 mL, 4.4 mmol, 1.0 equivalent) over a period of 5 minutes.
- Stirring: Stir the resulting clear solution at 0 °C for an additional 5 minutes.
- Lithiation: Add a 2.5 M solution of n-BuLi in hexanes (3.5 mL, 8.8 mmol, 2.0 equivalents) dropwise over 5 minutes, ensuring the temperature is maintained below -20 °C.
- Stirring: Stir the reaction mixture at this temperature for 30 minutes.
- Carboxylation: Introduce dry CO<sub>2</sub> (0.20 g, 4.4 mmol, 1.0 equivalent) to the reaction mixture.
- Warming and Quenching: Allow the mixture to warm to 20 °C over 30 minutes and then quench the reaction with 6 mL of water.
- Extraction: After stirring for 10 minutes below 20 °C, separate the phases. Extract the aqueous phase one more time with ethyl acetate.
- Purification: Allow the resulting suspension to reach room temperature and filter it through a 0.5 cm pad of silica gel, eluting with 10 mL of ethyl acetate.

- Final Isolation: Concentrate the filtrate. Purify the residue by flash chromatography on silica gel using an eluent of petroleum ether/ethyl acetate (10:1) to yield the final product as an off-white solid.

Expected Yield: Approximately 93%.[\[4\]](#)

## Synthesis Workflow Diagram



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Caption: Chemical synthesis workflow for **6-Hydroxypicolinic acid**.

## Key Applications and Methodologies

The primary utility of **6-Hydroxypicolinic acid** stems from its function as a chelating agent and its use in advanced chemical synthesis.

### Role as a Chelating Agent

**6-Hydroxypicolinic acid** is an effective chelating ligand, capable of forming stable complexes with various metal ions.<sup>[2][3]</sup> This property is attributed to its ability to engage in N,O-chelation or N,O,O-chelation.<sup>[3][4]</sup> This makes it a valuable compound in analytical chemistry and for the synthesis of metal complexes with specific properties.<sup>[2][8]</sup> For instance, it has been used in the preparation of ruthenium(II) complexes.<sup>[3][4]</sup>

While extensive tables of stability constants for **6-Hydroxypicolinic acid** with a wide range of metal ions are not readily available, its structural similarity to other picolinic acid derivatives suggests a strong affinity for transition metals.

### Chelation Mechanism Diagram

Caption: Generalized metal ion chelation by **6-Hydroxypicolinic acid**.

### Application in C-H Activation Chemistry

Recent research has explored the use of **6-Hydroxypicolinic acid** as a cooperating ligand in palladium-mediated C-H activation of arenes.<sup>[9]</sup> In this context, the deprotonated form acts as a chelating ligand where the pyridone moiety can assist in the C-H bond cleavage, a crucial step in many catalytic cycles for organic synthesis.<sup>[9]</sup>

### Involvement in Biological Pathways

Currently, there is limited specific information in the scientific literature detailing the direct role of **6-Hydroxypicolinic acid** as a signaling molecule in cellular pathways. It is recognized as an intermediate in the metabolism of picolinic acid by various microorganisms.<sup>[5]</sup> Further research is needed to elucidate any potential roles it may play in the cellular signaling of higher organisms.

## Conclusion

**6-Hydroxypicolinic acid** is a versatile molecule with established utility and significant potential in both synthetic and coordination chemistry. Its well-defined synthesis and potent chelating properties make it a valuable tool for researchers. While its direct biological signaling roles remain an area for future investigation, its application in the development of novel metal complexes and as a cooperating ligand in catalysis highlights its importance in the advancement of chemical and pharmaceutical sciences.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)